

# Cycloxydim tank-mix compatibility issues with other herbicides

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## Compound of Interest

Compound Name: Cycloxydim

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## Technical Support Center: Cycloxydim Tank-Mix Compatibility

This technical support center provides troubleshooting guidance and frequently asked questions regarding tank-mix compatibility issues with **Cycloxydim**, a post-emergence herbicide. It is intended for researchers, scientists, and professionals in agricultural and plant sciences.

### Troubleshooting Guide

Question: I am observing reduced grass weed control after tank-mixing **Cycloxydim** with a broadleaf herbicide. What could be the cause?

Answer: This is a common issue known as antagonism, where the efficacy of one herbicide is reduced by the presence of another.<sup>[1][2]</sup> **Cycloxydim**, a Group 1 herbicide (ACCase inhibitor), is particularly susceptible to antagonism by certain broadleaf herbicides, such as those in the synthetic auxin group (e.g., 2,4-D, dicamba).<sup>[3][4][5]</sup>

Troubleshooting Steps:

- Identify the Tank-Mix Partner: Determine the chemical family and mode of action of the broadleaf herbicide mixed with **Cycloxydim**. Antagonism is frequently reported with synthetic auxin herbicides.

- Review Application Rates: Ensure that both herbicides were used at their recommended label rates. Sometimes, increasing the rate of the antagonized herbicide (**Cycloxydim**) can help overcome the negative interaction.[3]
- Consider Sequential Applications: If antagonism is suspected, the most reliable solution is to apply the herbicides separately. For example, apply **Cycloxydim** first and then the broadleaf herbicide 5-7 days later.[5]
- Evaluate Adjuvant Selection: The choice of adjuvant can influence herbicide performance.[6] [7] Ensure you are using a high-quality adjuvant recommended for use with **Cycloxydim**. In some cases, specific adjuvants can help mitigate antagonism, but this is not always guaranteed.
- Perform a Jar Test: Before future applications, always conduct a jar test to check for physical incompatibility, which can also affect product performance.[8][9][10]

Question: My tank-mix containing **Cycloxydim** has formed clumps/precipitate. What should I do?

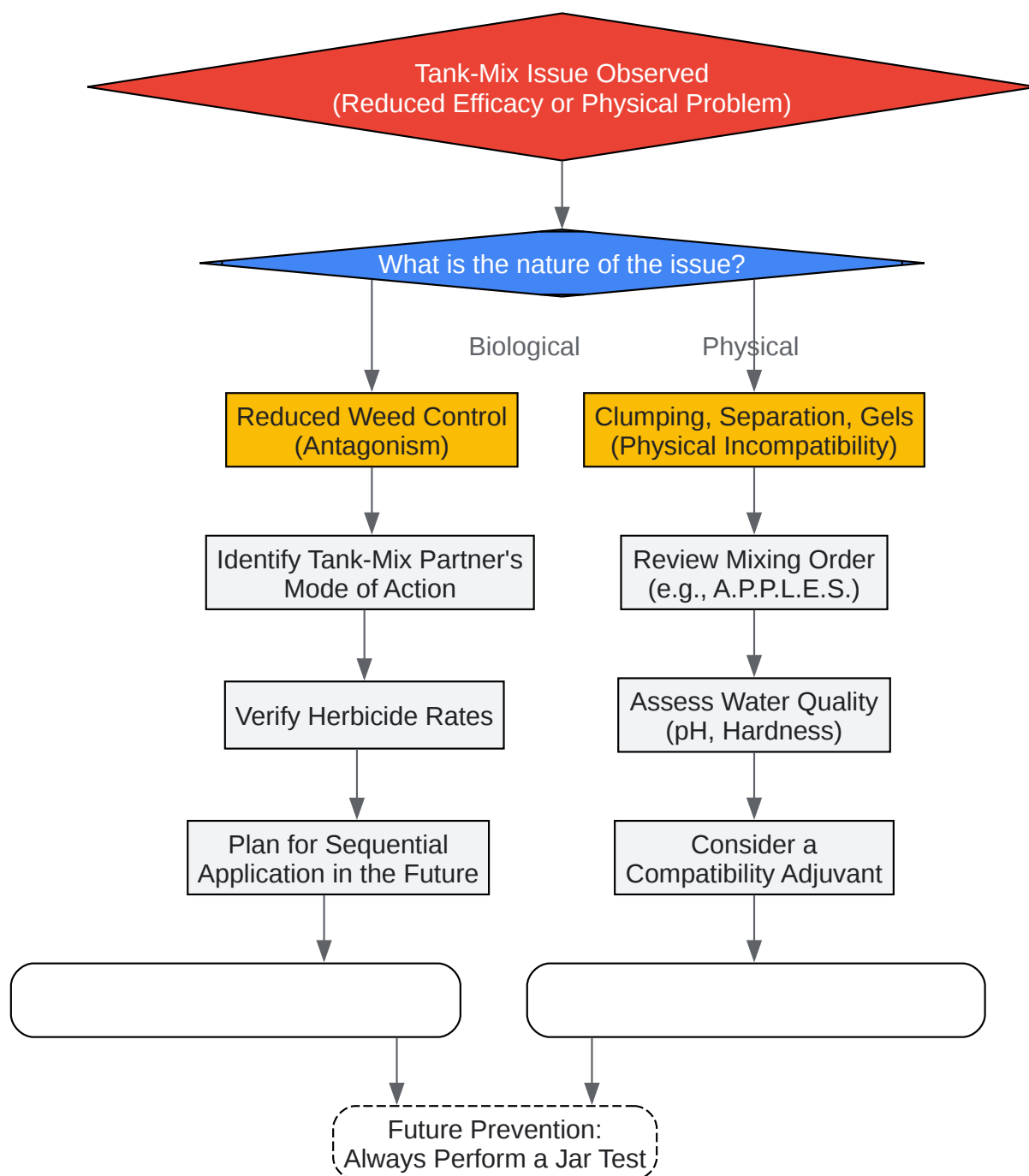
Answer: This indicates a physical incompatibility between the tank-mix partners.[1][11] This can lead to clogged nozzles, uneven application, and reduced efficacy.[8][12]

#### Troubleshooting Steps:

- Do Not Spray: Do not attempt to apply a tank-mix that has shown signs of physical incompatibility. This can damage your equipment.
- Review Mixing Order: The order in which products are added to the tank is critical.[13][14] [15] A common best practice is to follow the A.P.P.L.E.S. acronym (Ammonium sulfate, Powder solubles, Powder dry, Liquid flowables, Emulsifiable concentrates, Solutions) or a similar sequence recommended on product labels.[11] Always start with the tank half-full of water and ensure good agitation throughout the process.[10][13]
- Check Water Quality: Water hardness and pH can significantly impact the stability of a tank-mix.[9]

- **Use a Compatibility Agent:** For challenging tank-mixes, a compatibility agent may be necessary. These adjuvants are designed to help different formulations mix and stay in suspension.[8][16]
- **Pre-slurry Dry Formulations:** If you are using dry formulations (e.g., wettable powders or water-dispersible granules), it is often recommended to create a pre-slurry with water before adding them to the main tank.[13]

## Logical Workflow for Troubleshooting Tank-Mix Issues



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Caption: Troubleshooting workflow for **Cycloxydim** tank-mix issues.

## Frequently Asked Questions (FAQs)

Q1: What is the mode of action of **Cycloxydim**? A1: **Cycloxydim** is a systemic herbicide belonging to the cyclohexanedione family (Group 1). It works by inhibiting the acetyl-CoA carboxylase (ACCase) enzyme, which is essential for fatty acid biosynthesis in grasses.[\[17\]](#)[\[18\]](#)[\[19\]](#)

Q2: What are the two main types of tank-mix incompatibility? A2: The two main types are physical and chemical incompatibility.

- Physical incompatibility is when the products do not mix uniformly, leading to separation, clumping, or the formation of precipitates.[\[1\]](#)[\[11\]](#) This is often visible in the tank.
- Chemical incompatibility occurs when a chemical reaction between the mixed products reduces the effectiveness of one or more of the active ingredients (antagonism) or causes unintended crop injury (synergism).[\[1\]](#)[\[8\]](#)[\[11\]](#) This is often not visible until after the application.

Q3: Can I mix **Cycloxydim** with 2,4-D or dicamba? A3: Tank-mixing **Cycloxydim** with 2,4-D or dicamba is generally not recommended due to the high potential for antagonism, which can significantly reduce the control of grass weeds.[\[3\]](#)[\[4\]](#) If both products are needed, a sequential application is the safest approach to ensure the efficacy of both herbicides.[\[5\]](#)

Q4: How does mixing order affect compatibility? A4: The mixing order is crucial because different herbicide formulations require specific conditions to disperse or dissolve properly in water. For example, adding an emulsifiable concentrate (EC) before a water-dispersible granule (WDG) can cause the oil in the EC to coat the granules, preventing them from dissolving correctly.[\[9\]](#) Following a standard mixing order like A.P.P.L.E.S. helps ensure that each product is properly suspended in the carrier solution.[\[11\]](#)

Q5: What is a jar test and why is it important? A5: A jar test is a small-scale trial to check the physical compatibility of a planned tank-mix before loading the sprayer.[\[8\]](#)[\[9\]](#) It involves mixing proportionate amounts of all components (water, adjuvants, and pesticides) in a clear jar to observe for any signs of incompatibility like clumping, separation, or heat generation.[\[20\]](#) Performing a jar test is a critical step to prevent costly and time-consuming sprayer clean-out and to ensure the products can be applied effectively.[\[8\]](#)[\[10\]](#)

## Data on Tank-Mix Compatibility

The following table summarizes the general compatibility of **Cycloxydim** with other common herbicide groups. Specific compatibility can vary based on formulation, water quality, and other factors. A jar test is always recommended.

Tank-Mix Partner (Herbicide Group)	Mode of Action	Compatibility Issue	Recommendation
Synthetic Auxins (e.g., 2,4-D, Dicamba)	Group 4	Antagonism[3][4][5]	Avoid tank-mixing. Use a sequential application.
Sulfonylureas (SUs)	Group 2	Potential for Antagonism	Conduct a jar test and a small field test.
PPO Inhibitors (e.g., Fomesafen)	Group 14	Generally Compatible	Conduct a jar test.
Glyphosate	Group 9	Potential for Antagonism, especially with K-salt formulations.[5][15]	Use amine-based glyphosate formulations. Conduct a jar test.
Glufosinate	Group 10	Generally Compatible	Conduct a jar test.
Other ACCase Inhibitors (e.g., Clethodim)	Group 1	Generally Compatible	Follow label instructions for mixing herbicides with the same mode of action.

## Experimental Protocols

### Protocol: Jar Test for Physical Compatibility Assessment

**Objective:** To determine the physical compatibility of a proposed tank-mixture of **Cycloxydim** with other pesticides and adjuvants.

**Materials:**

- A clean, clear glass jar with a lid (1-quart or 1-liter)
- Water from the same source that will be used for the actual spray application
- Pipettes or measuring cylinders for accurate measurement of each component
- All products to be included in the tank-mix (**Cycloxydim**, other herbicides, adjuvants, etc.) in their correct proportions for the intended final spray volume.
- Safety glasses and gloves

#### Procedure:

- Fill the jar halfway with the carrier (water).[10]
- Add any compatibility agents or water conditioners first and agitate by swirling the jar.[11]
- Add the other components one at a time, in the correct mixing order (e.g., A.P.P.L.E.S. method), agitating the jar by inverting it 10-15 times after each addition.[9]
  - Add any dry formulations (Wettable Powders, Water-Dispersible Granules) first.
  - Next, add any flowable liquids (Suspension Concentrates).
  - Then, add Emulsifiable Concentrates (ECs).
  - Finally, add any water-soluble solutions and surfactants.[14]
- After all components have been added, fill the jar to the three-quarters mark with water.
- Secure the lid and invert the jar 10-15 times to ensure thorough mixing.
- Let the mixture stand for 15-30 minutes and observe for any signs of incompatibility.[20]
- Check again after a few hours to see if any settling or separation has occurred. If separation occurs, try inverting the jar again to see if the products readily resuspend.

#### Interpretation of Results:

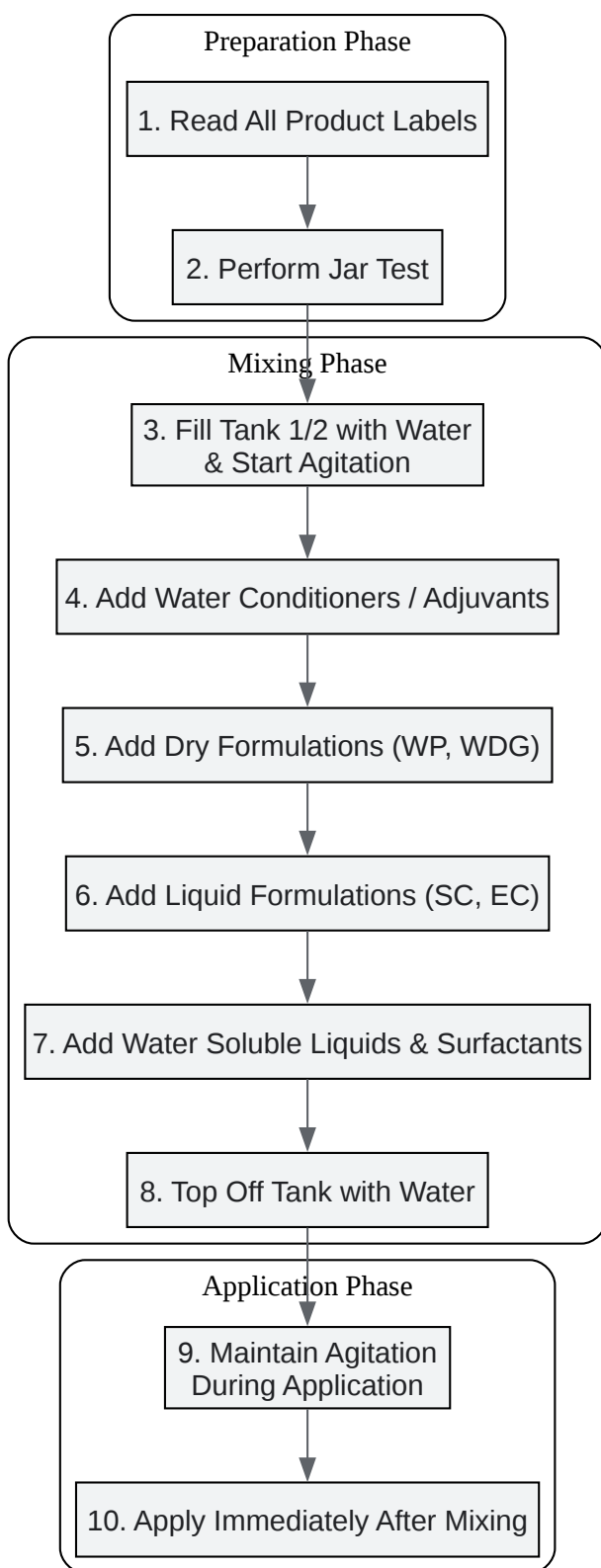
- Compatible: The mixture remains uniform and free of precipitates, layers, or clumps.
- Incompatible: Observe for any of the following:
  - Stratification: Separation into distinct layers.[\[11\]](#)
  - Precipitation: Formation of solid particles that may settle to the bottom.
  - Flocculation: Clumping or aggregation of particles.
  - Gel Formation: The mixture thickens into a gel-like consistency.[\[12\]](#)
  - Heat Generation: The jar becomes noticeably warm, indicating a chemical reaction.[\[11\]](#)

If any signs of incompatibility are observed, the tank-mix should not be used as planned.

Adjustments, such as changing the mixing order, adding a compatibility agent, or avoiding the mix altogether, should be considered.

## General Tank-Mixing Workflow





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Caption: Recommended workflow for preparing a herbicide tank-mix.

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